

A Technical Guide to the Physicochemical Properties of 2-Iodo-5-methylaniline

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Compound of Interest

Compound Name: 2-Iodo-5-methylaniline

Cat. No.: B084972

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This guide provides an in-depth overview of the melting and boiling points of **2-Iodo-5-methylaniline** (CAS No. 13194-69-9), a key intermediate in various chemical syntheses. The information is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Physicochemical Data

The melting and boiling points are critical parameters for the identification, purification, and handling of chemical compounds. The following table summarizes the key physical properties of **2-Iodo-5-methylaniline**.

Property	Value	Conditions
Melting Point	35 - 39 °C	
Boiling Point	266.5 °C	at 760 mmHg

Experimental Protocols

While compound-specific experimental determinations were not cited in the immediate literature, the following represents standard, detailed methodologies for ascertaining the melting and boiling points of a solid organic compound such as **2-Iodo-5-methylaniline**.

2.1. Melting Point Determination (Capillary Method)

This method is based on observing the temperature range over which a small, powdered sample of the solid melts when heated in a capillary tube.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: A small amount of **2-Iodo-5-methylaniline** is placed in a mortar and finely powdered with a pestle. This ensures uniform heat transfer.
- Capillary Tube Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently on a hard surface to pack the sample into the sealed end. A sample height of 1-2 mm is ideal.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Apparatus Setup: The loaded capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[\[1\]](#) This assembly is then placed in the heating block of the melting point apparatus or immersed in the oil of a Thiele tube.[\[1\]](#)
- Heating and Observation: The apparatus is heated at a rapid rate initially to approach the expected melting point. The heating rate is then reduced to approximately 1-2 °C per minute.[\[3\]](#)
- Data Recording: Two temperatures are recorded:
 - T1: The temperature at which the first drop of liquid appears.
 - T2: The temperature at which the entire sample has completely melted into a clear liquid.

- Reporting: The melting point is reported as the range between T1 and T2. For a pure compound, this range is typically narrow (0.5-1.0 °C).

2.2. Boiling Point Determination (Microscale Capillary Method)

This technique is suitable for determining the boiling point of small quantities of a liquid or a low-melting solid that can be liquefied for the experiment.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or aluminum block)
- Rubber band or thread for attachment

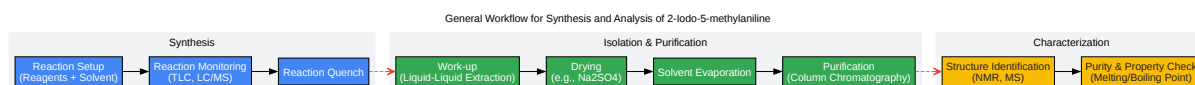
Procedure:

- Sample Preparation: A few milliliters of the liquefied **2-Iodo-5-methylaniline** are placed into a small test tube.[\[4\]](#)
- Capillary Inversion: A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid and the sealed end protruding above the surface.[\[5\]](#)
- Assembly: The test tube is attached to a thermometer. The entire assembly is then immersed in a heating bath (e.g., oil bath).[\[4\]](#)[\[5\]](#)
- Heating: The bath is heated gently. As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- Observation: Heating continues until a rapid and continuous stream of bubbles emerges from the capillary tip.[\[5\]](#) At this point, the heating is discontinued, and the apparatus is allowed to cool slowly.

- Data Recording: The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.[5][6] This indicates that the vapor pressure of the liquid equals the atmospheric pressure.

Logical Workflow for Synthesis and Analysis

The synthesis of a target organic compound like **2-Iodo-5-methylaniline** involves a structured workflow from reaction setup to final characterization. This process ensures the desired product is obtained with high purity.



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Caption: Workflow for organic compound synthesis, purification, and analysis.

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